

A Technical Guide to High-Purity 4-Ethylphenol-d2 for Research Applications

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Compound of Interest

Compound Name: 4-Ethylphenol-d2

Cat. No.: B12370364

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on high-purity **4-Ethylphenol-d2**, a deuterated analog of the gut microbiome-derived metabolite 4-Ethylphenol. This document outlines commercial sources, key specifications, and detailed experimental protocols for its analysis. Furthermore, it delves into the biological pathways associated with its precursor, offering valuable insights for researchers in pharmacology, toxicology, and drug development.

Commercial Suppliers and Specifications

High-purity **4-Ethylphenol-d2** and its deuterated variants are available from several specialized chemical suppliers. The choice of supplier may depend on the specific isotopic labeling pattern, required purity, and desired quantity. Below is a summary of commercially available options.

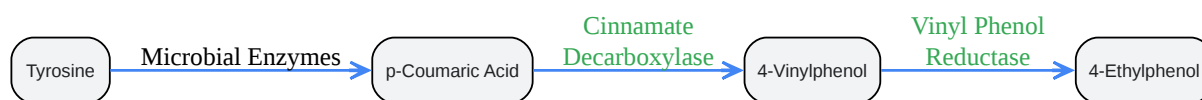
Supplier	Product Name	Catalog No.	CAS No.	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment
MedchemExpress	4-Ethylphenol-d2	HY-W012836 S2	1335401-68-7	C ₈ H ₈ D ₂ O	124.18	>98% (Typical)	Not Specified
InvivoChem	4-Ethylphenol-d2	V90574	1335401-68-7	C ₈ H ₈ D ₂ O	124.18	≥98%	Not Specified
CDN Isotopes	4-Ethylphenol-2,3,5,6-d ₄ ,OD	D-1284	340256-40-8	C ₈ H ₅ D ₅ O	127.20	Not Specified	98 atom % D
CDN Isotopes	4-Ethylphenol-d ₁₀	D-5328	352431-18-6	C ₈ D ₁₀ O	132.23	Not Specified	98 atom % D

Biological Significance and Pathways

4-Ethylphenol is a phenolic compound produced by the gut microbiota and has been implicated in modulating neurological functions.[1] Its metabolism and signaling pathways are of significant interest in understanding the gut-brain axis.

Microbial Production of 4-Ethylphenol

Certain species of gut bacteria, including those from the Lactobacillus genus, can synthesize 4-Ethylphenol from dietary aromatic amino acids like tyrosine.[1][2] The biosynthetic pathway involves the conversion of p-coumaric acid, a tyrosine metabolite, to 4-vinylphenol, which is then reduced to 4-ethylphenol.[3]

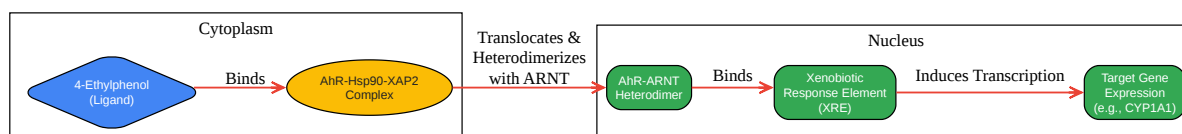


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Microbial biosynthesis of 4-Ethylphenol.

Metabolism and Aryl Hydrocarbon Receptor (AhR) Signaling

In the host, 4-Ethylphenol is metabolized, primarily in the liver, into its sulfated form, 4-ethylphenyl sulfate.[2] 4-Ethylphenol and its metabolites are known to interact with the aryl hydrocarbon receptor (AhR), a ligand-activated transcription factor that plays a crucial role in regulating xenobiotic metabolism and immune responses. The activation of the AhR pathway by ligands like 4-Ethylphenol can influence the expression of various genes, including those encoding cytochrome P450 enzymes.



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Canonical Aryl Hydrocarbon Receptor (AhR) signaling pathway.

Experimental Protocols

The following protocols are provided as a guide for the analysis of high-purity **4-Ethylphenol-d2**. These methods are based on established analytical techniques for the non-deuterated analog and can be adapted for the deuterated compound.

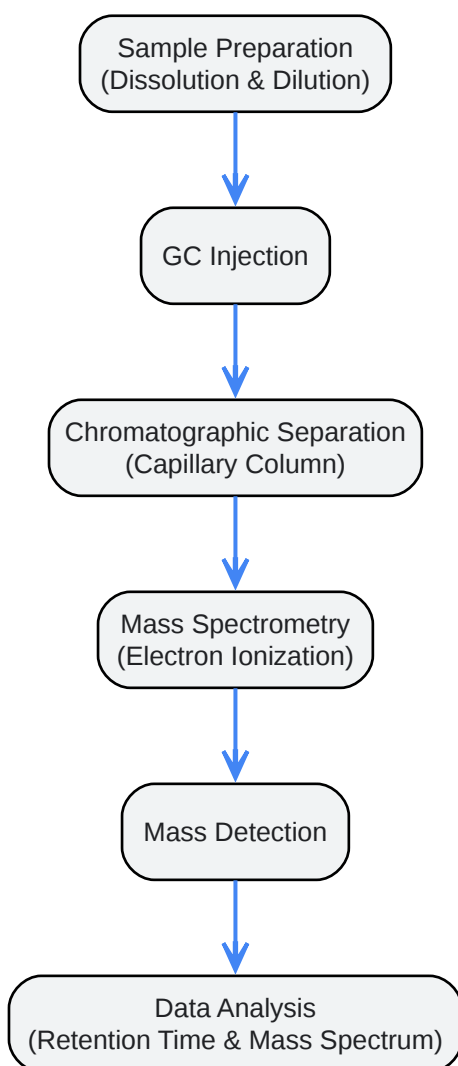
Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Objective: To determine the purity and confirm the identity of **4-Ethylphenol-d2**. Deuterated compounds are excellent internal standards for quantitative GC-MS analysis.

Methodology:

- Sample Preparation:
 - Prepare a 1 mg/mL stock solution of **4-Ethylphenol-d2** in a suitable solvent such as methanol or dichloromethane.
 - Prepare a series of calibration standards by diluting the stock solution.
 - For use as an internal standard, spike samples with a known concentration of **4-Ethylphenol-d2**.
- GC-MS Parameters (Example):
 - Column: DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
 - Injector Temperature: 250 °C.
 - Oven Program: Start at 60 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
 - MS Transfer Line Temperature: 280 °C.
 - Ion Source Temperature: 230 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-300.
- Data Analysis:

- Identify the **4-Ethylphenol-d2** peak based on its retention time and mass spectrum.
- The mass spectrum should show a molecular ion peak corresponding to the deuterated compound.
- Quantify the analyte by comparing the peak area of the analyte to that of the deuterated internal standard.



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References

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- [2. medchemexpress.com \[medchemexpress.com\]](#)
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